

Spectroscopic Analysis of trans-1,4-Dichloro-2-butene: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *trans-1,4-Dichloro-2-butene*

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This guide provides a comprehensive overview of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **trans-1,4-dichloro-2-butene**. It is intended for researchers, scientists, and professionals in drug development who require detailed spectroscopic information and experimental methodologies for this compound.

Spectroscopic Data

The following sections present the key spectroscopic data for **trans-1,4-dichloro-2-butene** in a structured format.

NMR spectroscopy is a powerful analytical technique for determining the structure of organic molecules. For **trans-1,4-dichloro-2-butene**, both ^1H and ^{13}C NMR data provide characteristic signals that confirm its structure. The data presented here is typically acquired in deuterated chloroform (CDCl_3).^{[1][2][3]}

Table 1: ^1H NMR Spectroscopic Data for **trans-1,4-Dichloro-2-butene**^{[1][4]}

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~5.8 - 6.0	Triplet (t)	2H	Olefinic protons (-CH=CH-)
~4.0 - 4.2	Doublet (d)	4H	Methylene protons (-CH ₂ Cl)

Table 2: ^{13}C NMR Spectroscopic Data for **trans-1,4-Dichloro-2-butene**[\[2\]](#)[\[3\]](#)

Chemical Shift (δ) ppm	Assignment
~130	Olefinic carbons (-CH=CH-)
~45	Methylene carbons (-CH ₂ Cl)

IR spectroscopy provides information about the functional groups present in a molecule. The IR spectrum of **trans-1,4-dichloro-2-butene** is characterized by absorptions corresponding to C-H, C=C, and C-Cl bonds. The spectrum is often recorded as a neat liquid film.[\[2\]](#)[\[5\]](#)[\[6\]](#)

Table 3: Key IR Absorptions for **trans-1,4-Dichloro-2-butene**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3030	Medium	=C-H stretch (alkene)
~2950	Medium	C-H stretch (alkane)
~1650	Medium	C=C stretch (alkene)
~970	Strong	=C-H bend (trans alkene)
~750	Strong	C-Cl stretch

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, which helps in determining the molecular weight and elemental composition. The mass spectrum of **trans-1,4-dichloro-2-butene** is obtained using electron ionization (EI).[\[7\]](#)[\[8\]](#) The molecular ion peak is observed at m/z 124.[\[5\]](#)

Table 4: Major Fragments in the Mass Spectrum of **trans-1,4-Dichloro-2-butene**[\[9\]](#)

m/z	Relative Intensity	Possible Fragment
124	Moderate	$[\text{C}_4\text{H}_6\text{Cl}_2]^+$ (Molecular Ion)
89	High	$[\text{C}_4\text{H}_6\text{Cl}]^+$
53	High	$[\text{C}_4\text{H}_5]^+$
39	Moderate	$[\text{C}_3\text{H}_3]^+$

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented above.

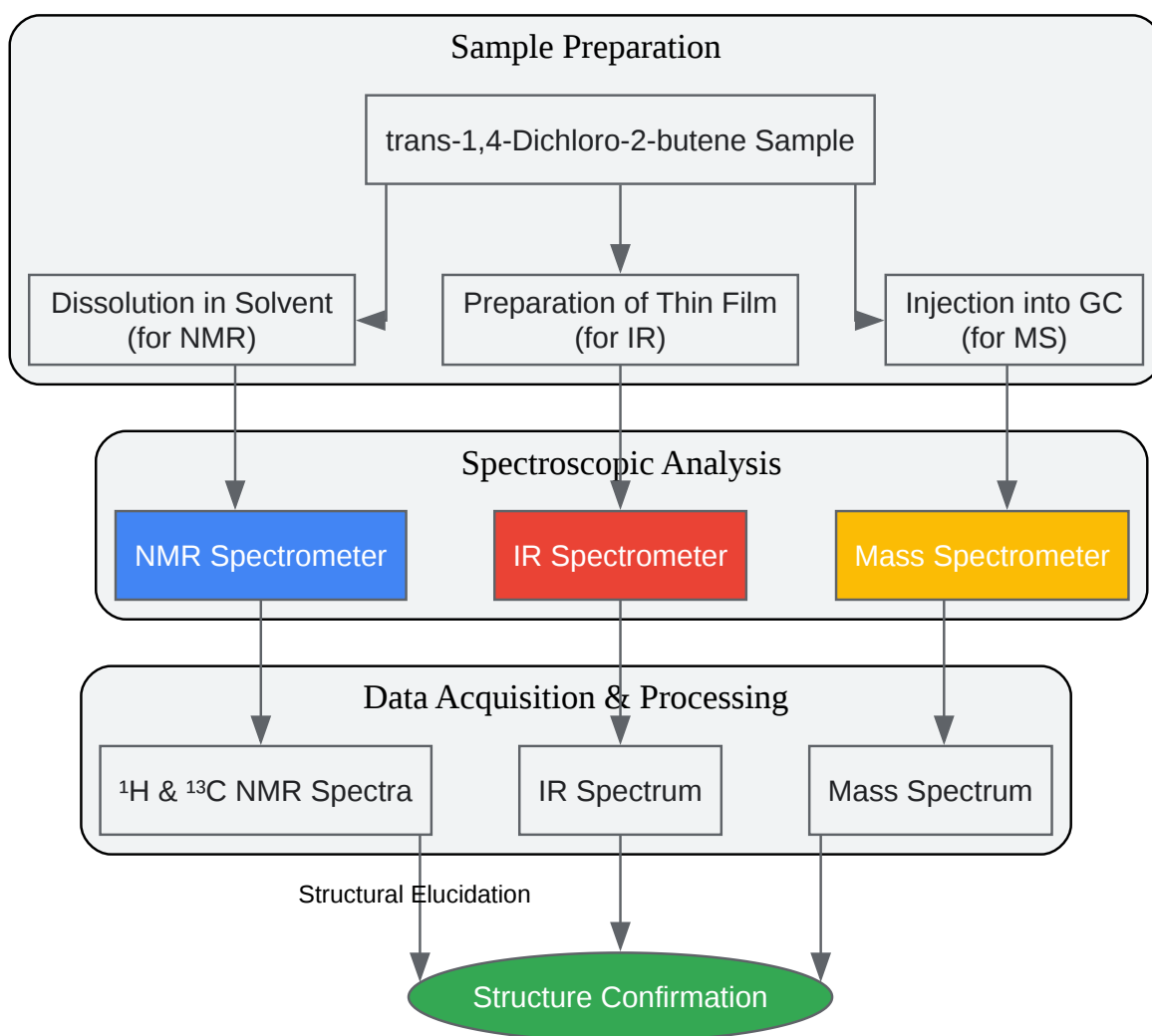
A sample of **trans-1,4-dichloro-2-butene** is dissolved in a deuterated solvent, typically CDCl_3 , in an NMR tube.^[10] A small amount of a reference standard, such as tetramethylsilane (TMS), may be added for chemical shift calibration.^[11] The sample is then placed in the NMR spectrometer. For ^1H NMR, a sufficient number of scans are acquired to obtain a good signal-to-noise ratio.^[12] For ^{13}C NMR, a larger number of scans are typically required due to the lower natural abundance of the ^{13}C isotope.^[13]

For a liquid sample like **trans-1,4-dichloro-2-butene**, the IR spectrum is often obtained as a "neat" sample.^[14] A drop of the liquid is placed between two salt plates (e.g., NaCl or KBr) to form a thin film.^{[14][15]} The plates are then mounted in the sample holder of the IR spectrometer, and the spectrum is recorded.^[16] Alternatively, the spectrum can be obtained using an Attenuated Total Reflectance (ATR) accessory, where a drop of the sample is placed directly on the ATR crystal.^[17]

The mass spectrum is typically acquired using a Gas Chromatography-Mass Spectrometry (GC-MS) system.^[18] The sample is injected into the gas chromatograph, where it is vaporized and separated from any impurities. The separated compound then enters the mass spectrometer.^[19] In the ion source, the molecules are ionized, commonly by electron impact (EI), which involves bombarding the molecules with a high-energy electron beam.^[20] This causes the molecule to lose an electron, forming a molecular ion, which can then fragment. The ions are then separated by their mass-to-charge ratio and detected.^[19]

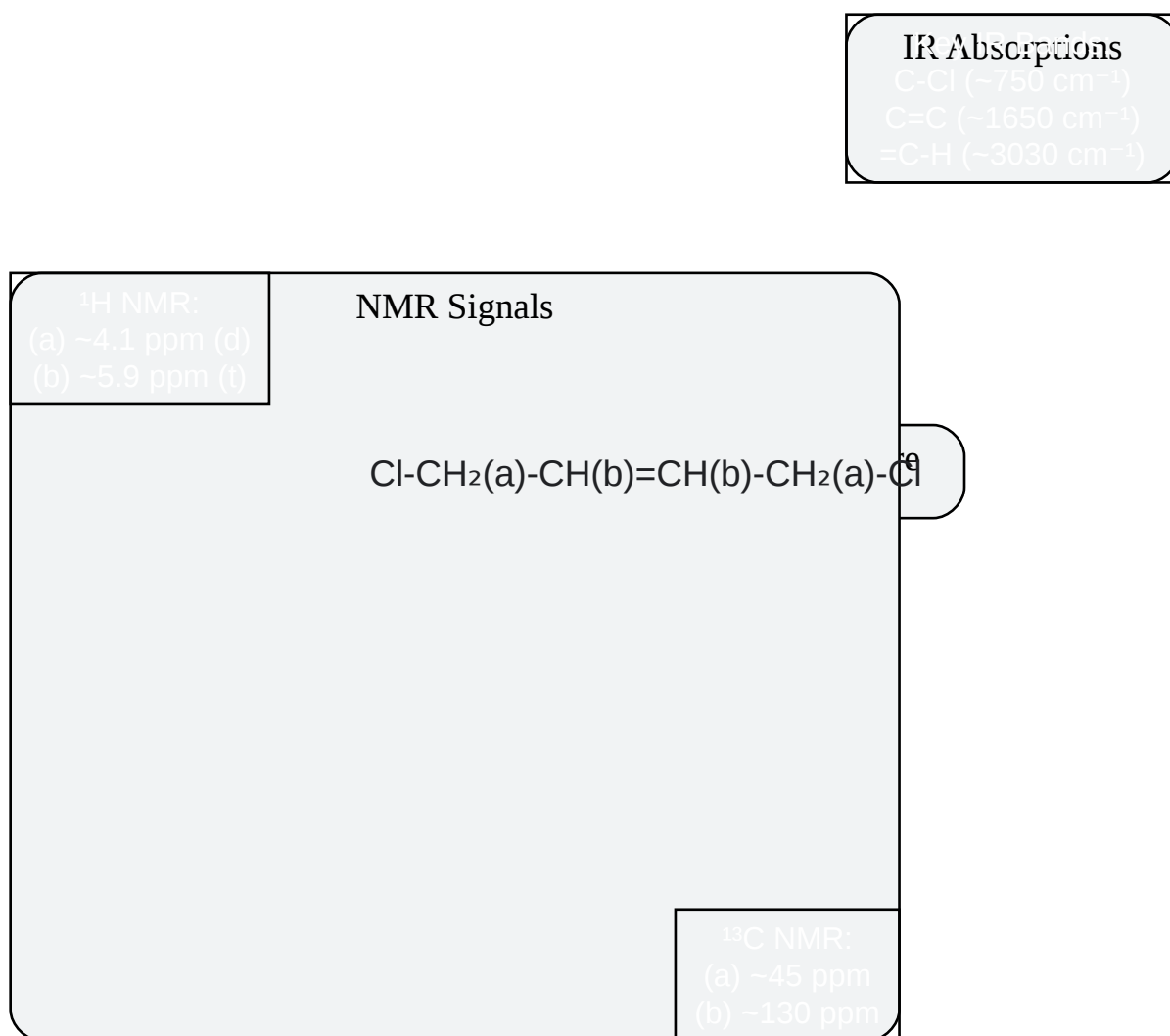
Visualizations

The following diagrams illustrate the workflow of spectroscopic analysis and the structural features of **trans-1,4-dichloro-2-butene**.



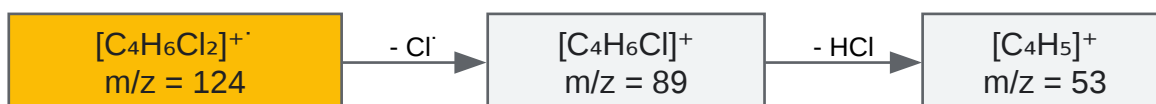
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Caption: Workflow for the spectroscopic analysis of a chemical compound.



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Caption: Correlation of molecular structure with key spectroscopic signals.



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Caption: Plausible mass fragmentation pathway for **trans-1,4-dichloro-2-butene**.

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